

Melting point and boiling point of Methyl 3,5-dimethoxybenzoate

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Compound of Interest

Compound Name: Methyl 3,5-dimethoxybenzoate

Cat. No.: B1584991

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An In-depth Technical Guide on the Physical Properties of **Methyl 3,5-dimethoxybenzoate**

This guide provides a detailed overview of the melting and boiling points of **Methyl 3,5-dimethoxybenzoate**, targeting researchers, scientists, and professionals in drug development. It includes precise data, experimental methodologies, and a workflow visualization to facilitate a comprehensive understanding of these fundamental physical properties.

Physicochemical Data of Methyl 3,5-dimethoxybenzoate

Methyl 3,5-dimethoxybenzoate is a benzoate analogue utilized in organic synthesis.^[1] Its key physical properties, the melting and boiling points, are crucial for its characterization, handling, and application in various chemical processes.

Quantitative Data Summary

The melting and boiling points of **Methyl 3,5-dimethoxybenzoate** are summarized in the table below. These values have been consistently reported across various chemical suppliers and databases.

Property	Value	References
Melting Point	42-43 °C	[1]
40.0-46.0 °C	[2]	
42.0-45.0 °C		
Boiling Point	298 °C	[1][3]

Chemical Structure and Identifiers:

- Molecular Formula: C₁₀H₁₂O₄[3][4]
- Molecular Weight: 196.20 g/mol [5]
- CAS Number: 2150-37-0[1][3]

Experimental Protocols for Determination of Physical Properties

The determination of melting and boiling points are fundamental laboratory procedures for the characterization and purity assessment of a chemical compound.[6]

Melting Point Determination (Capillary Method)

The capillary method is a common and straightforward technique for determining the melting point of a solid organic compound.[7]

Principle: A small, powdered sample of the substance is heated at a controlled rate, and the temperature range over which the solid transitions to a liquid is observed and recorded as the melting point.[7] Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C, while impurities can lead to a depressed and broader melting point range.[6]

Detailed Methodology:

- Sample Preparation: Ensure the **Methyl 3,5-dimethoxybenzoate** sample is completely dry and finely powdered.[7]

- Capillary Tube Loading: Press the open end of a capillary tube into the powdered sample. Tap the sealed end of the tube on a hard surface to pack the sample into the bottom. The sample height should be approximately 2-3 mm.
- Apparatus Setup: Place the loaded capillary tube into the heating block of a melting point apparatus.^[7]
- Heating:
 - If the approximate melting point is known, heat the sample rapidly to about 10-15°C below the expected melting point.^[8]
 - Then, decrease the heating rate to 1-2°C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.
- Observation and Recording:
 - Record the temperature at which the first droplet of liquid appears.
 - Record the temperature at which the entire sample has completely melted into a clear liquid.
 - The recorded range between these two temperatures is the melting point range of the sample.^[9]

Boiling Point Determination (Micro-Reflux Method)

For small quantities of a liquid, the micro-reflux method provides an accurate determination of the boiling point.

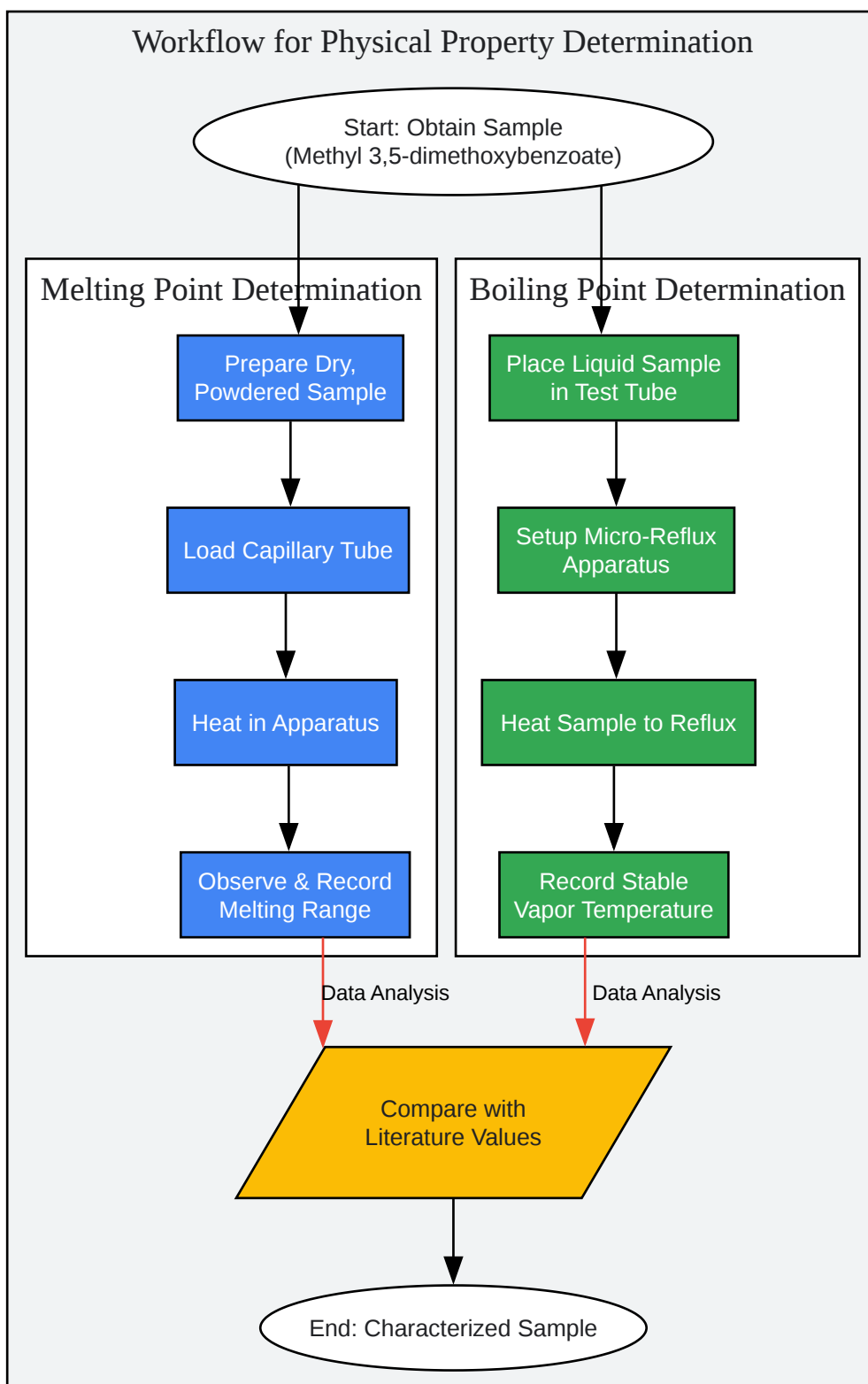
Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.^[10] This method involves heating a small sample to its boiling point and measuring the temperature of the vapor that is in equilibrium with the refluxing liquid.^[11]

Detailed Methodology:

- Sample Preparation: Place approximately 0.5 mL of the liquid sample (if **Methyl 3,5-dimethoxybenzoate** is in its liquid state) into a small test tube.
- Apparatus Setup:
 - Add a small magnetic stir bar to the test tube to ensure smooth boiling.
 - Position a thermometer so that its bulb is just above the surface of the liquid.
 - The setup is heated in a suitable heating block.
- Heating:
 - Turn on the stirrer for gentle agitation.
 - Begin heating the sample.
- Observation and Recording:
 - Observe the sample as it begins to boil and a ring of condensing vapor (reflux) becomes visible on the walls of the test tube.
 - The thermometer bulb should be positioned at the level of this reflux ring for an accurate measurement.
 - When the temperature reading on the thermometer stabilizes while the liquid is gently refluxing, this temperature is recorded as the boiling point.[\[11\]](#)

Logical Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of the melting and boiling points of a chemical substance like **Methyl 3,5-dimethoxybenzoate**.



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Caption: Workflow for Determining Melting and Boiling Points.

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